

High-Fidelity Solid-Phase Synthesis of Beta-Amino-Alpha-Hydroxy Acids

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Compound of Interest

Compound Name: 2-Hydroxy-3-(morpholin-4-yl)propanoic acid

Cat. No.: B13252725

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Application Note & Protocol Guide

-Amino-

-Hydroxy Acids (Norstatine, Isoleucine, and Analogs)

Abstract & Strategic Significance

-amino-

-hydroxy acids are critical non-proteinogenic structural motifs found in potent protease inhibitors, including Bestatin (aminopeptidase inhibitor), Amastatin, and the core warheads of HIV protease and Renin inhibitors (e.g., the Norstatine and Allophenylnorstatine scaffolds).

Incorporating these units via Solid-Phase Peptide Synthesis (SPPS) presents a unique dual challenge:

- The

-Hydroxyl Group: If unprotected, it acts as a competing nucleophile, leading to O-acylation during elongation or homobislactone formation during activation.

- Steric & Electronic Factors: The

- amino architecture alters the kinetics of amide bond formation compared to standard
- amino acids.

This guide details the Fmoc/tBu strategy for coupling these residues, contrasting the "Protected" vs. "Unprotected" routes, and provides a validated protocol to suppress side reactions.

Strategic Analysis: The -Hydroxy Conundrum

Before selecting a protocol, the researcher must choose between using a side-chain protected building block (Route A) or an unprotected one (Route B).

Route A: Protected Side Chain (Recommended)

- Building Block: Fmoc-
-AA(
-OtBu)-OH.
- Pros: Eliminates O-acylation and lactonization risks; behaves like a standard amino acid.
- Cons: Higher cost of building blocks; steric bulk of
Bu group may slightly retard coupling.
- Verdict: The gold standard for high-throughput and automated synthesis.

Route B: Unprotected Side Chain (Atom Economy)

- Building Block: Fmoc-
-AA(
-OH)-OH.
- Pros: Cheaper; useful if the OH group requires derivatization (e.g., phosphorylation) later on resin.

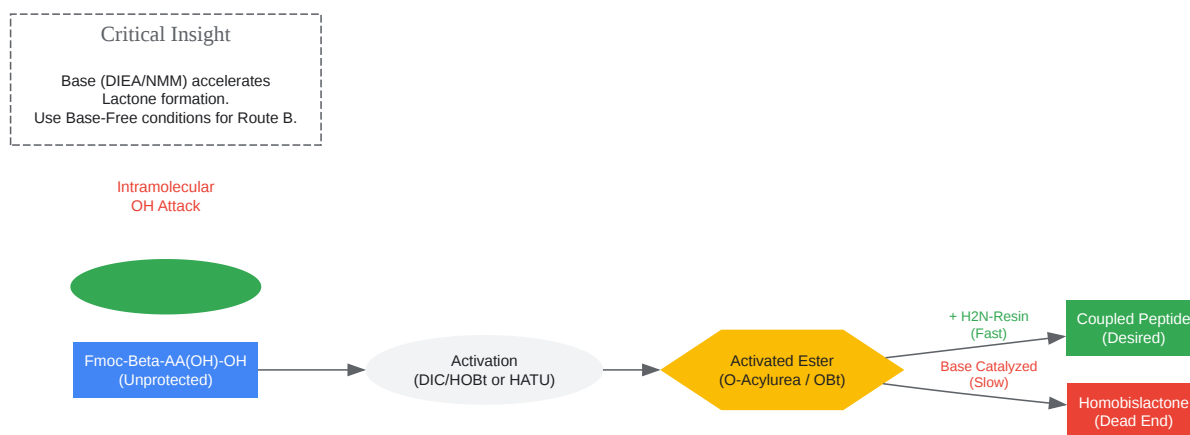
- Cons: High risk of Homobislactone Formation. Upon activation of the carboxyl group, the intramolecular -OH can attack the activated ester, forming a 4-membered lactone (or dimerizing), effectively capping the sequence.
- Verdict: Requires specialized "Base-Free" coupling conditions.

Critical Mechanism: Homobislactone Formation

The diagram below illustrates the competing pathways during the activation of an unprotected

-amino-

-hydroxy acid.



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Figure 1: Competing pathways during the activation of unprotected

-amino-

-hydroxy acids. Base-catalyzed intramolecular cyclization leads to the dead-end homobislactone species.

Experimental Protocols

Protocol A: Coupling Protected Building Blocks (Fmoc-AA(OtBu)-OH)

Use this protocol for standard synthesis.

Reagents:

- Coupling Agent: DIC (Diisopropylcarbodiimide) / Oxyma Pure or HATU.
- Base: DIEA (Diisopropylethylamine).[\[1\]](#)[\[2\]](#)
- Solvent: DMF (N,N-Dimethylformamide).

Step-by-Step:

- Resin Preparation: Swell resin (e.g., Rink Amide or CTC) in DMF for 30 min. Deprotect Fmoc (20% Piperidine/DMF) and wash (3x DMF, 3x DCM, 3x DMF).
- Activation (Pre-mix):
 - Dissolve 3.0 eq Fmoc-
-AA(
-OtBu)-OH in DMF.
 - Add 3.0 eq HATU.
 - Add 6.0 eq DIEA.
 - Note: Pre-activation time should be minimal (< 2 min) to avoid epimerization.
- Coupling: Add mixture to resin. Shake at Room Temperature (RT) for 2 hours.
 - Expert Tip: Beta-amino acids are sterically more demanding. A double coupling (2 x 1h) is often superior to a single long coupling.

- Monitoring: Perform Kaiser Test. If blue (positive), repeat coupling with fresh reagents.
- Capping: Cap unreacted amines with Acetic Anhydride/Pyridine (1:9 in DMF) if the test remains slightly positive.

Protocol B: Coupling Unprotected Building Blocks (Fmoc-AA(OH)-OH)

Use this protocol to avoid lactonization when using unprotected precursors.

Reagents:

- Coupling Agent: EDC·HCl (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) / HOAt (1-Hydroxy-7-azabenzotriazole).
- Base: NONE (Strictly base-free).
- Solvent: DCM/DMF (1:1 v/v) - DCM helps suppress racemization and lactonization.

Step-by-Step:

- Resin Preparation: Ensure the resin-bound amine is free-based (wash with 5% DIEA/DMF, then extensively with DMF/DCM to remove all traces of base).
- Activation (In-situ):
 - Dissolve 3.0 eq Fmoc-AA(OH)-OH in DCM/DMF.
 - Add 3.3 eq HOAt.
 - Add 3.3 eq EDC·HCl.
 - Crucial: Do not add DIEA or NMM. The slight acidity of the reaction mixture suppresses the nucleophilicity of the

-OH group, preventing lactone formation.

- Coupling: Add immediately to the resin. Shake for 4–6 hours.
 - Note: Reaction kinetics are slower without base.
- Monitoring: Use the Chloranil Test (more sensitive for some amines) or Kaiser Test.
- Elongation Warning: Once coupled, the

-OH is now exposed on the resin. The next amino acid coupling must be performed carefully to avoid esterifying this hydroxyl group (O-acylation).

Protocol C: Elongation (Coupling TO the -Amino Terminus)

Coupling the next amino acid onto the N-terminus of the

-amino acid.

Challenges:

- The N-terminus is a
-amine (often less nucleophilic).
- If Protocol B was used, the
-OH is free and can be O-acylated.

Step-by-Step:

- Fmoc Removal: Standard 20% Piperidine/DMF.[\[3\]](#)
 - Troubleshooting: If the sequence is prone to aspartimide-like reactions or base-sensitivity, use 50% Piperidine/DMF for shorter bursts (2 x 5 min).
- Coupling the Next AA:

- Reagents: Use DIC/Oxyma (Standard). Avoid highly active phosphonium salts (PyBOP) if OH is unprotected, as they can drive O-acylation.
- Stoichiometry: 4.0 eq AA / 4.0 eq DIC / 4.0 eq Oxyma.
- Additives: If OH is unprotected, adding 0.1 eq DMAP is forbidden (promotes O-acylation). Conversely, keeping the pH neutral helps.
- O-Acylation Reversal (Optional):
 - If you suspect O-acylation occurred (mass spec shows +AA mass x 2), treat the resin with 20% Hydrazine in DMF for 10 min. This often selectively cleaves the ester (O-linked) while leaving the amide (N-linked) intact, though this is risky for the Fmoc group. A better approach is simply preventing it by using Protocol A (Protected OH).

Data Summary & Comparison

Feature	Fmoc- -AA(-OtBu)-OH	Fmoc- -AA(-OH)-OH
Coupling Reagent	HATU/DIEA or DIC/Oxyma	EDC/HOAt (Base-Free)
Reaction Time	1 - 2 Hours	4 - 6 Hours
Risk: Lactonization	None	High (if base is present)
Risk: O-Acylation	None	Moderate (during next coupling)
Cost	High	Low
Recommended For	Routine/GMP Synthesis	Large Scale / Cost-Sensitive

References

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